

Proper Disposal of Franol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Franol
CAS No.:	8058-86-4
Cat. No.:	B1260259

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **Franol** in a laboratory setting. **Franol** is a combination pharmaceutical containing Theophylline and Ephedrine.[1][2][3][4] Adherence to these procedures is critical to ensure the safety of laboratory personnel, prevent environmental contamination, and maintain regulatory compliance.

Regulatory Overview

The disposal of **Franol** is governed by regulations from both the Environmental Protection Agency (EPA) and the Drug Enforcement Administration (DEA).

- Theophylline: While not specifically listed as a hazardous waste under the Resource Conservation and Recovery Act (RCRA), proper disposal through a licensed waste management vendor is recommended.[2][5]
- Ephedrine: This is a DEA List I chemical, and as such, its disposal is subject to stringent DEA regulations to prevent diversion.[6][7]

Improper disposal of pharmaceutical waste can lead to significant legal and environmental consequences.[8] Therefore, a conservative approach that addresses both the chemical and controlled substance nature of **Franol** is mandatory.

Chemical and Hazard Data

A clear understanding of **Franol**'s components is essential for safe handling and disposal.

Component	Chemical Formula	Key Hazards	Regulatory Status
Theophylline	$C_7H_8N_4O_2$	Toxic if swallowed.	Non-listed chemical waste.
Ephedrine HCl	$C_{10}H_{15}NO \cdot HCl$	Harmful if swallowed.	DEA List I Chemical.

Standard Operating Procedure for Franol Disposal

This step-by-step protocol outlines the required procedures for the collection, storage, and disposal of **Franol** waste in a laboratory environment.

3.1. Waste Segregation and Collection

- Designated Waste Container: Establish a dedicated, properly labeled hazardous waste container for **Franol** waste. This container must be:
 - Clearly labeled as "Hazardous Waste - **Franol**" and include the full chemical names of the active ingredients.
 - Made of a material compatible with the chemicals.
 - Kept securely closed when not in use.
- Segregation: Do not mix **Franol** waste with other waste streams, particularly non-hazardous waste.[9][10]
- Collection: Collect all unused, expired, or contaminated **Franol**, including pure substances, solutions, and contaminated labware (e.g., vials, pipettes, gloves) in the designated container.

3.2. On-site Storage

- **Storage Location:** Store the **Franol** waste container in a designated satellite accumulation area within the laboratory.^[11]
- **Security:** Due to the presence of a DEA-controlled substance, the storage area must be secure to prevent unauthorized access and diversion.
- **Record Keeping:** Maintain a detailed log of all **Franol** waste added to the container, including the date, quantity, and the name of the individual disposing of the waste.

3.3. Final Disposal

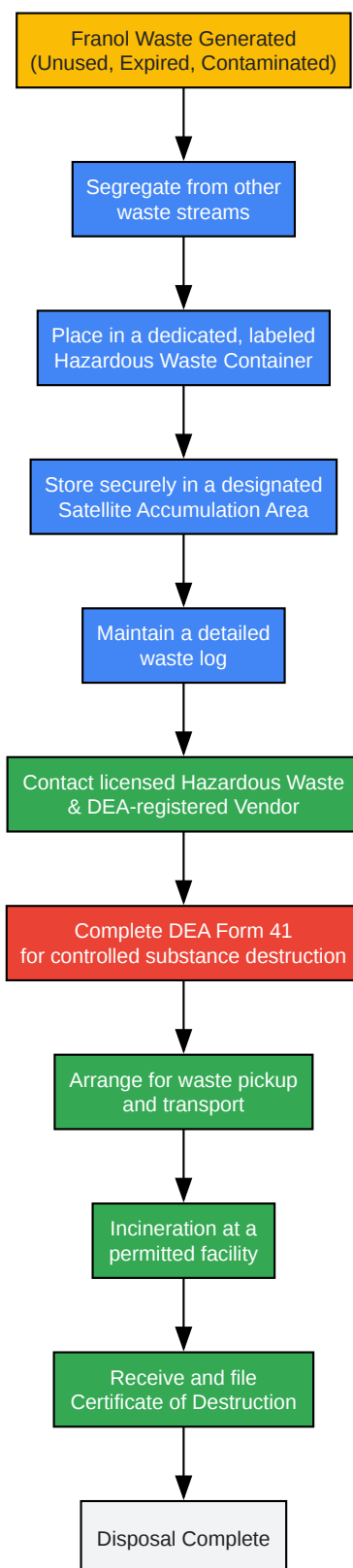
- **Engage a Licensed Vendor:** The disposal of **Franol** waste must be handled by a licensed hazardous waste disposal company that is also registered with the DEA to handle controlled substances (often referred to as a "reverse distributor").^{[4][5][12]}
- **DEA Form 41:** The disposal of the ephedrine component requires the completion of DEA Form 41, which documents the destruction of controlled substances.^{[2][3][5][13]} This form must be filled out accurately and witnessed as per DEA regulations.
- **Transportation and Destruction:** The licensed vendor will transport the waste to a permitted facility for destruction, typically via high-temperature incineration.^{[1][14][15]}
- **Certificate of Destruction:** Obtain and retain a Certificate of Destruction from the vendor as proof of proper disposal.^[3] This documentation is crucial for regulatory compliance and audits.

Experimental Protocols Cited

The procedures outlined in this document are based on a synthesis of regulatory guidelines and best practices for laboratory chemical waste management. No specific experimental results are cited; rather, the protocol represents a standard operational procedure.

Visual Workflow for Franol Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Franol** waste.



[Click to download full resolution via product page](#)

Caption: **Franol** Disposal Workflow Diagram.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Laboratory Waste Guide 2025 \[wastemanaged.co.uk\]](#)
- [2. Controlled Substances | Harvard Environmental Health and Safety \[ehs.harvard.edu\]](#)
- [3. easyrxcycle.com \[easyrxcycle.com\]](#)
- [4. unthsc.edu \[unthsc.edu\]](#)
- [5. Disposal of Controlled Substances: Research Safety: Environmental Health & Safety: Protect IU: Indiana University \[protect.iu.edu\]](#)
- [6. Diversion Control Division | List I and List II Chemicals \[deadiversion.usdoj.gov\]](#)
- [7. Federal Register :: Proposed Aggregate Production Quotas for Schedule I and II Controlled Substances and Assessment of Annual Needs for the List I Chemicals Ephedrine, Pseudoephedrine, and Phenylpropanolamine for 2026 \[federalregister.gov\]](#)
- [8. rxdestroyer.com \[rxdestroyer.com\]](#)
- [9. clinicallab.com \[clinicallab.com\]](#)
- [10. gmpsop.com \[gmpsop.com\]](#)
- [11. ehhs.upenn.edu \[ehhs.upenn.edu\]](#)
- [12. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU \[research.washu.edu\]](#)
- [13. Instruction Document: Reporting Accidental Loss on DEA Form 41 | UMN University Health & Safety \[hsrc.umn.edu\]](#)
- [14. sharedlab.bme.wisc.edu \[sharedlab.bme.wisc.edu\]](#)
- [15. Waste - Disposal of Laboratory Wastes \(GUIDANCE\) | Current Staff | University of St Andrews \[st-andrews.ac.uk\]](#)
- To cite this document: BenchChem. [Proper Disposal of Franol: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260259/docs#proper-disposal-of-franol-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b1260259/docs#proper-disposal-of-franol-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)